

Standard operating procedure for handling 2-Isopropyl-1H-imidazole sulphate.

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Compound of Interest

Compound Name: 2-Isopropyl-1H-imidazole sulphate

Cat. No.: B12659199

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Standard Operating Procedure for Handling 2-Isopropyl-1H-imidazole Sulphate

Introduction

This document provides a detailed standard operating procedure (SOP) for the safe handling of **2-Isopropyl-1H-imidazole sulphate**. This compound is used in various research and development applications, including as a building block in pharmaceutical synthesis.[1] Due to its chemical nature as a sulphate salt of an imidazole derivative, it is presumed to be a corrosive and irritating solid. This SOP is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **2-Isopropyl-1H-imidazole sulphate** is not readily available, the hazard classification is based on the properties of the parent compound, 2-Isopropyl-1H-imidazole, and the general characteristics of sulphate salts of weak bases. The parent compound is known to cause skin and eye irritation.[2][3][4] Sulphate salts of weak bases are typically acidic and can be corrosive. Therefore, **2-Isopropyl-1H-imidazole sulphate** should be handled as a corrosive solid that can cause severe skin burns and eye damage.[5] Inhalation of dust may cause respiratory tract irritation.[3][4]

GHS Hazard Statements (Presumed):

- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[4]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of the parent compound, 2-Isopropyl-1H-imidazole. The properties of the sulphate salt may vary, particularly in terms of solubility and melting point.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ N ₂	[1]
Molecular Weight	110.16 g/mol	[1][6]
Appearance	White to off-white crystalline powder	[1]
Melting Point	125-134 °C	[1]
Boiling Point	290.9 ± 9.0 °C (Predicted)	[7]
Solubility	Soluble in water.	[8]
pKa	~7 (for the conjugate acid)	[8]

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **2-Isopropyl-1H-imidazole sulphate**. The following specific PPE should be worn to minimize exposure.[9][10][11][12]

PPE Type	Specification
Eye and Face Protection	ANSI Z87.1 compliant safety goggles. A face shield should be worn in addition to goggles when handling larger quantities or when there is a significant risk of splashing.[9][10][13]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves should be inspected for damage before use and removed properly to avoid skin contact.[9][12]
Body Protection	A flame-retardant lab coat, fully buttoned. An acid-resistant apron should be worn over the lab coat when handling significant quantities.[11][12]
Footwear	Closed-toe shoes.[12]
Respiratory Protection	Not generally required if work is conducted in a certified chemical fume hood. If dust is generated outside of a fume hood, a NIOSH-approved respirator with a particulate filter is necessary.[9]

Experimental Protocols

5.1. General Handling and Weighing

All handling of **2-Isopropyl-1H-imidazole sulphate** powder should be performed in a certified chemical fume hood to prevent inhalation of dust.[5][14][15]

- Preparation: Before handling, ensure the work area in the fume hood is clean and uncluttered.[15] Have a spill kit readily available.
- Weighing: Use a weigh boat or a suitable container to weigh the powder. Avoid creating dust clouds. If dust is generated, allow it to settle before proceeding.

- **Transfer:** Use a spatula to transfer the solid. Do not pour the dry powder, as this can generate dust.
- **Dissolving:** When preparing solutions, always add the **2-Isopropyl-1H-imidazole sulphate** solid slowly to the solvent (e.g., water) while stirring.^[14] This is particularly important as the dissolution of acid salts can be exothermic.
- **Cleanup:** After handling, decontaminate the work surface with a suitable cleaning agent and wipe it down. Dispose of all contaminated materials as hazardous waste.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[4]

5.2. Storage

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

- **Container:** Store in a tightly sealed, properly labeled container.^[16]
- **Location:** Store in a cool, dry, and well-ventilated area away from incompatible materials.^[16]
- **Segregation:** Store separately from strong bases, oxidizing agents, and reactive metals.^[17] Corrosive materials should be stored below eye level.^{[12][13]}

5.3. Spill and Emergency Procedures

In the event of a spill or exposure, follow these procedures immediately.

Spill Cleanup:

- **Evacuate:** Evacuate the immediate area of the spill.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Contain:** For small spills, use an appropriate absorbent material (e.g., sodium bicarbonate for acidic compounds) to neutralize and contain the spill.

- **Collect:** Carefully sweep up the neutralized material and place it in a labeled, sealed container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent.

Emergency Procedures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)[\[17\]](#)
- **Skin Contact:** Remove contaminated clothing and rinse the affected skin area with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[\[5\]](#)[\[17\]](#)
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[17\]](#)
- **Ingestion:** Do not induce vomiting. Rinse mouth with water and drink plenty of water. Seek immediate medical attention.

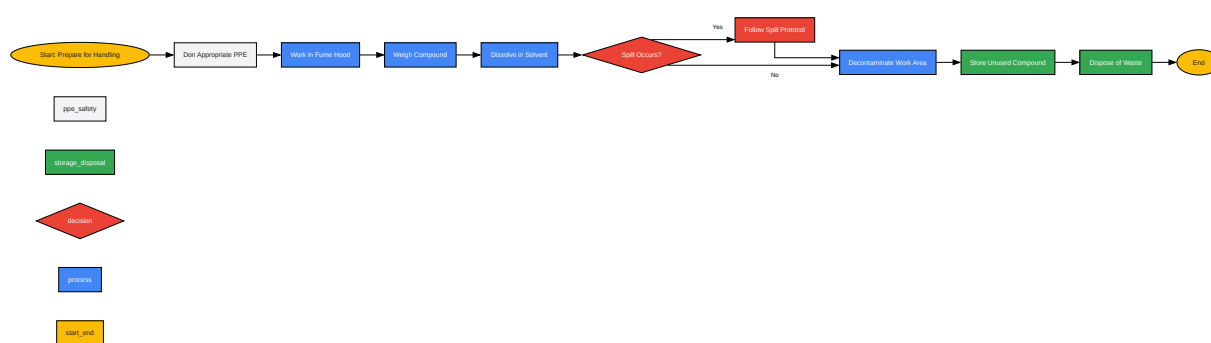
Waste Disposal

All waste containing **2-Isopropyl-1H-imidazole sulphate**, including contaminated PPE and spill cleanup materials, must be disposed of as hazardous chemical waste.[\[17\]](#)

- Collect waste in a clearly labeled, sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal.

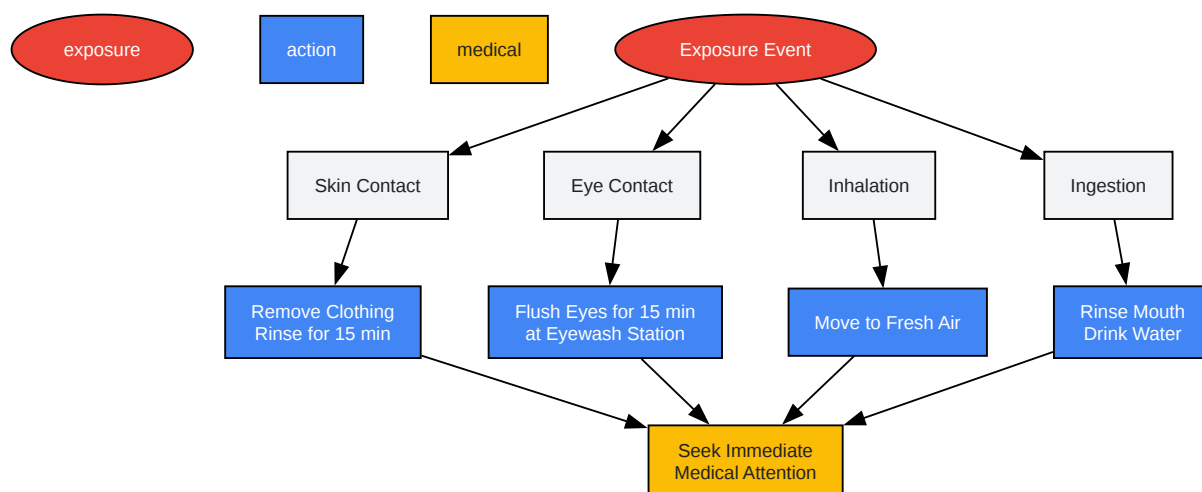
Visualizations

The following diagrams illustrate key workflows and logical relationships for handling **2-Isopropyl-1H-imidazole sulphate**.



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Caption: Experimental workflow for handling **2-Isopropyl-1H-imidazole sulphate**.



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Caption: Emergency response protocol for exposure incidents.

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